

Technical Guide: Physicochemical Properties of 3-Bromo-1,2-propanediol

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Compound of Interest

Compound Name: 3-Bromo-1,2-propanediol

Cat. No.: B131886

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **3-Bromo-1,2-propanediol**, a crucial intermediate in various organic syntheses. The document details its density and refractive index, provides standardized experimental protocols for their measurement, and outlines a common synthetic application.

Core Physicochemical Data

The density and refractive index are fundamental properties for the identification, quality control, and application of **3-Bromo-1,2-propanediol** in a laboratory setting. The table below summarizes these quantitative data.

Property	Value	Conditions
Density	1.771 g/mL	at 25 °C[1][2][3]
1.770 g/mL	Not specified[4]	
1.760 g/mL	Not specified[5]	
Refractive Index	n _{20/D} 1.518	at 20 °C[1][2][3]
1.5165 to 1.5195	at 20 °C, 589 nm	

Experimental Protocols

Accurate measurement of density and refractive index is critical for verifying the purity and identity of **3-Bromo-1,2-propanediol**. The following sections detail standardized methodologies for these determinations.

Density Measurement using a Pycnometer

The density of liquid **3-Bromo-1,2-propanediol** can be accurately determined using a pycnometer, also known as a specific gravity bottle. This method involves measuring the mass of a known volume of the liquid.

Methodology:

- Calibration:
 - Thoroughly clean and dry the pycnometer.
 - Determine and record the mass of the empty pycnometer using an analytical balance.
 - Fill the pycnometer with deionized water of a known temperature (e.g., 20 °C) and record the mass.
 - Calculate the exact volume of the pycnometer using the known density of water at that temperature.
- Measurement:
 - Empty and dry the pycnometer.
 - Fill the pycnometer with **3-Bromo-1,2-propanediol**, ensuring the liquid reaches the calibration mark and is free of air bubbles.
 - Measure and record the mass of the pycnometer containing the sample liquid.
 - Maintain a constant temperature during the measurement, ideally 25 °C.
- Calculation:

- Subtract the mass of the empty pycnometer from the mass of the filled pycnometer to determine the mass of the **3-Bromo-1,2-propanediol**.
- Calculate the density by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Refractive Index Measurement using an Abbe Refractometer

The refractive index, a measure of how light propagates through the substance, is a valuable parameter for substance identification and purity assessment. An Abbe refractometer is a common instrument for this measurement.

Methodology:

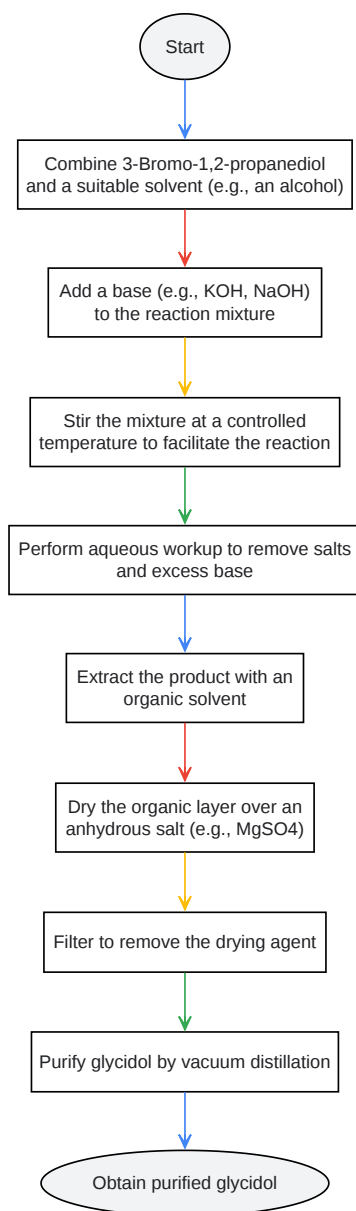
- Instrument Calibration:
 - Turn on the refractometer and ensure the prism surfaces are clean.
 - Calibrate the instrument using a standard with a known refractive index, such as distilled water ($n_D = 1.3330$ at $20\text{ }^{\circ}\text{C}$).
- Sample Application:
 - Place a few drops of **3-Bromo-1,2-propanediol** onto the surface of the measuring prism.
 - Close the illuminating prism gently to spread the liquid into a thin, uniform film.
- Measurement:
 - Allow a short time for the sample to reach thermal equilibrium with the instrument, which should be maintained at a constant temperature (e.g., $20\text{ }^{\circ}\text{C}$).
 - Look through the eyepiece and adjust the control knob until the boundary between the light and dark fields is sharp and centered on the crosshairs.
 - If color fringes are observed, adjust the compensator to eliminate them.

- Read the refractive index value directly from the instrument's scale.

Synthetic Application: Conversion to Glycidol

3-Bromo-1,2-propanediol is a key precursor in the synthesis of glycidol, a valuable epoxide intermediate used in the production of pharmaceuticals and other fine chemicals. The reaction proceeds via an intramolecular Williamson ether synthesis, where a basic medium facilitates the deprotonation of a hydroxyl group, which then acts as a nucleophile to displace the bromide ion, forming the epoxide ring.

The following diagram illustrates a generalized experimental workflow for this conversion.



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Caption: Experimental workflow for the synthesis of glycidol from **3-Bromo-1,2-propanediol**.

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